

An In-depth Technical Guide to the Thermophysical Properties of Phenethyl Isovalerate

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Compound of Interest

Compound Name: Phenethyl isovalerate

CAS No.: 140-26-1

Cat. No.: B1208491

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Abstract

This technical guide provides a comprehensive overview of the thermophysical properties of **phenethyl isovalerate**, an aromatic ester of significant interest in the fragrance, flavor, and pharmaceutical industries. This document is intended for researchers, scientists, and drug development professionals, offering both established data and a detailed framework for the experimental determination of key properties. By synthesizing technical data with insights into experimental methodologies, this guide serves as a practical resource for the application and characterization of **phenethyl isovalerate**.

Introduction: The Molecular Profile of Phenethyl Isovalerate

Phenethyl isovalerate (2-phenylethyl 3-methylbutanoate) is a colorless to pale yellow liquid renowned for its pleasant, fruity, and floral aroma.^[1] It is an ester formed from the reaction of phenethyl alcohol and isovaleric acid.^[1] Its unique sensory characteristics have led to its

widespread use as a fragrance ingredient in perfumes, cosmetics, and personal care products, as well as a flavoring agent in food and beverages.[1][2] Beyond its organoleptic properties, understanding the thermophysical characteristics of **phenethyl isovalerate** is crucial for its application in drug formulation and development, where it may serve as an excipient.[3]

Chemical Structure and Identification:

The molecular structure of **phenethyl isovalerate** consists of a phenethyl group attached to an isovalerate moiety. This structure dictates its physicochemical properties and its interactions with other molecules.

- IUPAC Name: 2-phenylethyl 3-methylbutanoate[4]
- Synonyms: Phenylethyl isovalerate, Benzyl carbinyl isovalerianate, Phenethyl isopentanoate[1][5]
- CAS Number: 140-26-1[4]
- Molecular Formula: $C_{13}H_{18}O_2$ [4]
- Molecular Weight: 206.28 g/mol [4]

Physicochemical Properties: A Quantitative Overview

A summary of the key physicochemical properties of **phenethyl isovalerate** is presented in the table below. These values are essential for a wide range of applications, from predicting its behavior in formulations to ensuring its safe handling and storage.

Property	Value	Source(s)
Appearance	Colorless to slightly yellow liquid	[1][2]
Odor	Fruity, floral, rose, peach, apricot	[6]
Boiling Point	263.00 to 268.00 °C at 760 mmHg	[1][4]
Density	0.973 - 0.976 g/mL at 25 °C	[4][7]
Refractive Index (n _{20/D})	1.482 - 1.487	[2][4]
Vapor Pressure	0.003 mmHg at 25 °C (estimated)	
Flash Point	> 100 °C (> 212 °F)	
Solubility	Insoluble in water; soluble in alcohols and oils	[1]

Synthesis and Purification: The Path to High-Purity Phenethyl Isovalerate

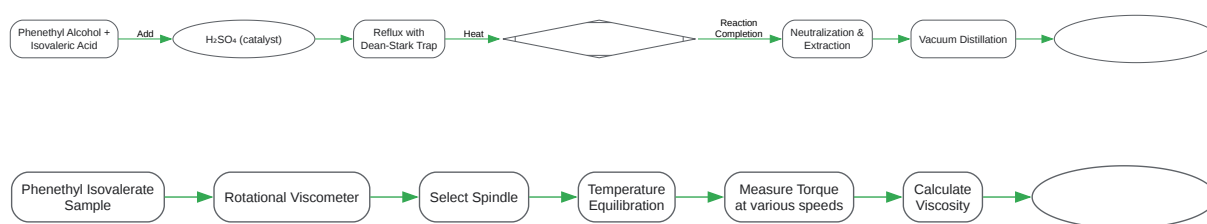
The primary method for synthesizing **phenethyl isovalerate** is through Fischer esterification. This well-established reaction involves the acid-catalyzed reaction of a carboxylic acid (isovaleric acid) with an alcohol (phenethyl alcohol).

Fischer Esterification: A Standard Protocol

The choice of an acid catalyst, typically sulfuric acid, is crucial as it protonates the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity and facilitating the nucleophilic attack by the alcohol. The reaction is reversible and is often driven to completion by removing the water formed during the reaction.

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine equimolar amounts of phenethyl alcohol and isovaleric acid.
- **Catalyst Addition:** Add a catalytic amount of concentrated sulfuric acid (typically 1-2% of the total reactant weight).
- **Reaction:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting materials are consumed.
- **Workup:** After cooling, neutralize the excess acid with a mild base (e.g., sodium bicarbonate solution).
- **Extraction:** Extract the ester with a suitable organic solvent (e.g., diethyl ether).
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Further purification can be achieved by vacuum distillation to obtain high-purity **phenethyl isovalerate**.



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Caption: Experimental workflow for viscosity determination using a rotational viscometer.

Surface Tension: Interfacial Phenomena

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. It is a crucial property for understanding wetting, emulsification, and the formation of droplets, all of which are important in pharmaceutical and cosmetic formulations.

Experimental Protocol: Pendant Drop Tensiometry

The pendant drop method is a precise optical technique for measuring surface tension.

- **Instrument Setup:** A syringe with a needle of known diameter is filled with **phenethyl isovalerate**.
- **Droplet Formation:** A small droplet of the liquid is formed at the tip of the needle.
- **Image Acquisition:** A high-resolution camera captures the profile of the pendant drop.
- **Shape Analysis:** The shape of the drop is determined by the balance between surface tension and gravity. Sophisticated software analyzes the drop shape and fits it to the Young-Laplace equation.
- **Calculation:** The surface tension is calculated from the shape of the droplet, the density of the liquid, and the acceleration due to gravity.

Thermal Analysis: Stability and Phase Behavior

Thermal analysis techniques, such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), provide critical information about the thermal stability and phase behavior of materials.

4.3.1. Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine properties such as melting point, glass transition temperature, and enthalpy of fusion.

Experimental Protocol:

- **Sample Preparation:** A small, accurately weighed amount of **phenethyl isovalerate** (typically 5-10 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Temperature Program:** The sample and reference are subjected to a controlled temperature program, typically a linear heating and cooling ramp.

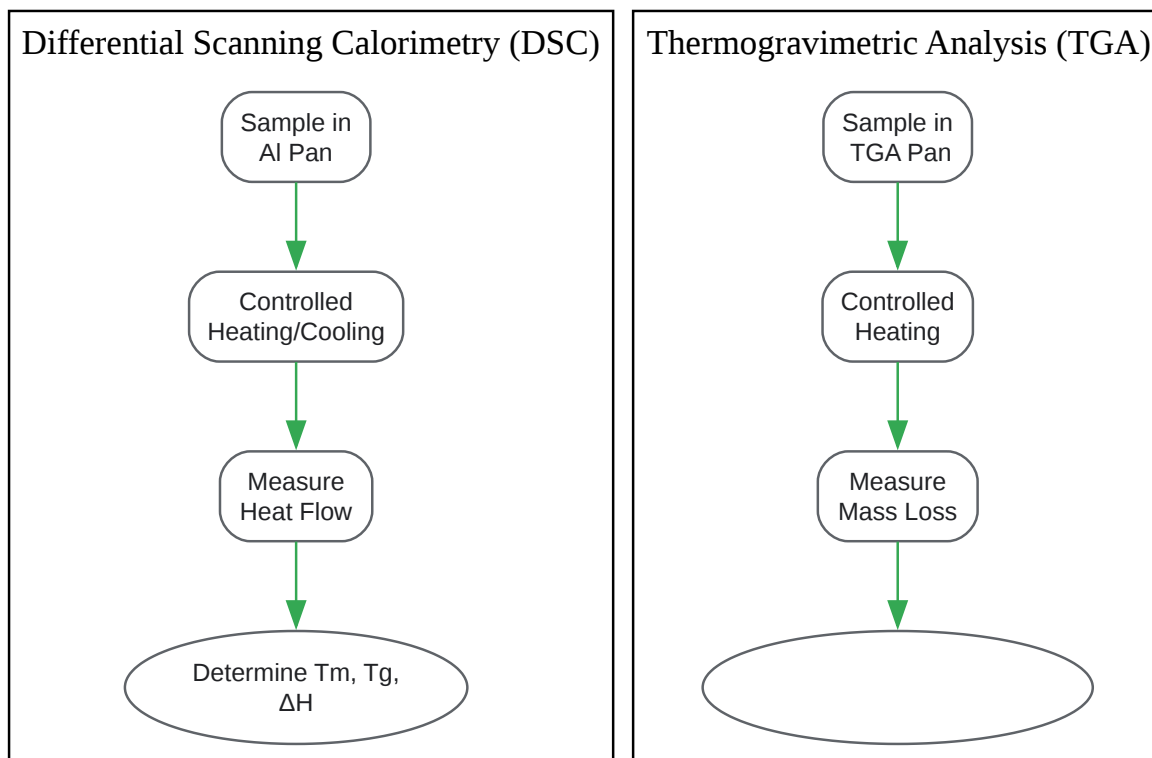
- **Data Acquisition:** The DSC instrument records the heat flow to or from the sample relative to the reference.
- **Data Analysis:** Endothermic or exothermic events, such as melting or crystallization, appear as peaks in the DSC thermogram. The temperature at the peak maximum indicates the transition temperature, and the area under the peak is proportional to the enthalpy of the transition.

4.3.2. Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to evaluate the thermal stability and decomposition profile of a material.

Experimental Protocol:

- **Sample Preparation:** A small amount of **phenethyl isovalerate** is placed in a tared TGA pan.
- **Atmosphere Control:** The sample is heated in a controlled atmosphere (e.g., nitrogen for inert conditions or air for oxidative stability).
- **Heating Program:** The sample is heated at a constant rate over a defined temperature range.
- **Data Acquisition:** The TGA instrument continuously records the mass of the sample as a function of temperature.
- **Data Analysis:** The resulting TGA curve shows the temperature at which mass loss occurs, indicating the onset of decomposition.



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